

Solubility of 4-Cumylphenol in different solvents

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Compound of Interest

Compound Name: 4-Cumylphenol

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Solubility of 4-Cumylphenol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Cumylphenol** in various solvents. The document details experimental protocols for solubility determination and presents available quantitative data in a structured format to aid in research, development, and formulation activities.

Introduction to 4-Cumylphenol

4-Cumylphenol, also known as p-Cumylphenol, is an organic compound with the chemical formula $C_{15}H_{16}O$. It is a phenolic compound substituted with a cumyl group at the para position of the hydroxyl group. It typically appears as a white to off-white crystalline solid at room temperature[1]. **4-Cumylphenol** serves as a crucial intermediate in the production of resins, as a chain terminator in the manufacturing of polycarbonates, and in the synthesis of surfactants and other specialty chemicals[1]. A thorough understanding of its solubility in different solvents is paramount for its purification, handling, and application in various chemical processes.

Quantitative Solubility Data

The solubility of **4-Cumylphenol** is influenced by the nature of the solvent, temperature, and pressure. The following tables summarize the available quantitative solubility data.

Table 1: Solubility of **4-Cumylphenol** in Organic Solvents at 30°C

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility (g / 100g of solvent)
Methanol	32.04	30	59.3
Acetone	58.08	30	25.3
Benzene	78.11	30	2.4
Carbon Tetrachloride	153.82	30	Data available, but specific value not cited in the provided text.

Note: The data in this table is derived from a single source and should be used as a reference point. Further experimental verification is recommended.

Table 2: Aqueous Solubility of **4-Cumylphenol**

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility
Water	18.02	22	18 mg/L[2]

Table 3: Qualitative Solubility of **4-Cumylphenol**

Solvent	Observation
Dimethyl Sulfoxide (DMSO)	Slightly soluble[2][3]
Methanol	Slightly soluble

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for many applications. The following are detailed methodologies for key experiments to quantify the solubility of **4-Cumylphenol**.

Isothermal Equilibrium Method

The isothermal equilibrium method, often referred to as the "shake-flask" method, is a standard and reliable technique for determining the solubility of a solid in a liquid.

Principle: An excess amount of the solid solute (**4-Cumylphenol**) is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated supernatant is then determined.

Apparatus:

- Constant temperature water bath or shaker incubator
- Sealed flasks or vials (e.g., screw-cap glass vials)
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane) or centrifuge
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, GC)

Procedure:

- Preparation: Add an excess amount of finely powdered **4-Cumylphenol** to a known volume or mass of the solvent in a sealed container. The excess solid ensures that saturation is achieved.
- Equilibration: Place the container in a constant temperature shaker bath. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the supernatant becomes constant.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. To ensure a clear supernatant, the sample can be centrifuged or filtered through a membrane filter that does not adsorb the solute. The filtration or centrifugation should be performed at the same temperature as the equilibration to avoid changes in solubility.

- Analysis: Accurately withdraw an aliquot of the clear supernatant. Determine the concentration of **4-Cumylphenol** in the aliquot using a pre-validated analytical method.

Gravimetric Method

The gravimetric method is a straightforward approach for determining solubility, particularly when the solute is non-volatile.

Principle: A known volume or mass of the saturated solution is taken, the solvent is evaporated, and the mass of the remaining solute is determined.

Procedure:

- Prepare a saturated solution of **4-Cumylphenol** using the isothermal equilibrium method described above.
- Carefully withdraw a known volume or mass of the clear supernatant into a pre-weighed, clean, and dry container (e.g., an evaporating dish).
- Evaporate the solvent under controlled conditions. This can be done in a fume hood at ambient temperature, on a water bath, or in a vacuum oven at a temperature below the decomposition point of **4-Cumylphenol**.
- Once the solvent is completely removed, dry the container with the solid residue to a constant weight in an oven at an appropriate temperature.
- Cool the container in a desiccator and weigh it on an analytical balance.
- The mass of the dissolved **4-Cumylphenol** is the final weight of the container with the residue minus the initial weight of the empty container.
- Calculate the solubility, typically expressed as grams of solute per 100 g of solvent or grams of solute per liter of solution.

UV/Vis Spectroscopic Method

This method is suitable if **4-Cumylphenol** exhibits significant absorbance in the ultraviolet or visible range in the chosen solvent.

Principle: The concentration of **4-Cumylphenol** in a saturated solution is determined by measuring its absorbance and relating it to a pre-established calibration curve according to the Beer-Lambert law.

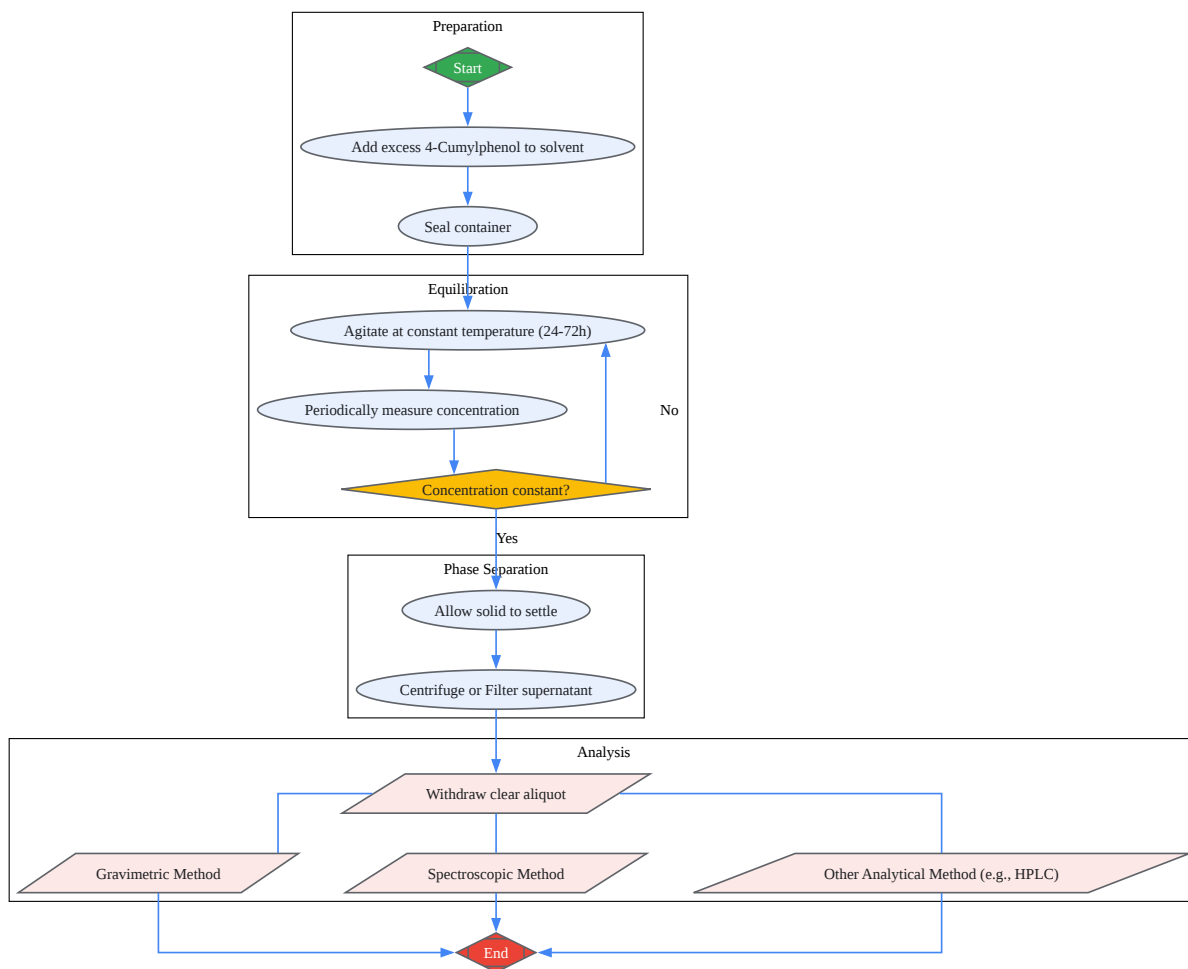
Procedure:

- Determine the Wavelength of Maximum Absorbance (λ_{max}): Prepare a dilute solution of **4-Cumylphenol** in the solvent of interest. Scan the solution using a UV-Vis spectrophotometer to find the wavelength at which the absorbance is highest.
- Prepare a Calibration Curve:
 - Prepare a series of standard solutions of **4-Cumylphenol** with known concentrations in the same solvent.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration. This should yield a linear relationship that follows the Beer-Lambert law.
- Prepare a Saturated Solution: Follow the isothermal equilibrium method (steps 1-3) to prepare a saturated solution of **4-Cumylphenol**.
- Sample Measurement:
 - Withdraw a clear aliquot of the saturated supernatant.
 - Dilute the aliquot with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
- Calculate Solubility:
 - Use the absorbance of the diluted sample and the equation of the calibration curve to determine the concentration of the diluted sample.

- Multiply this concentration by the dilution factor to obtain the concentration of the original saturated solution, which represents the solubility of **4-Cumylphenol**.

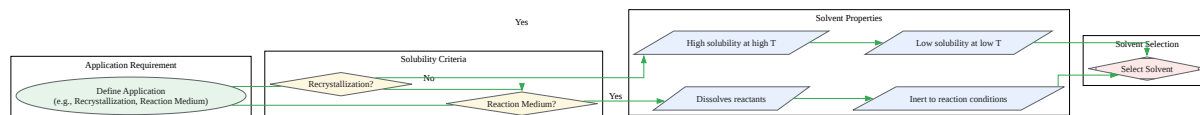
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the solubility of **4-Cumylphenol**.



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Caption: Experimental workflow for determining the solubility of **4-Cumylphenol**.



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Caption: Logical workflow for solvent selection based on application.

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